

Application Note: Comprehensive Characterization of 3-Formyl-1H-indazole-6-carboxylic acid

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Compound of Interest

Compound Name: **3-Formyl-1H-indazole-6-carboxylic acid**

Cat. No.: **B1343050**

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **3-Formyl-1H-indazole-6-carboxylic acid**, a key intermediate in pharmaceutical synthesis. The protocols outlined herein are designed to ensure the identity, purity, and stability of the compound, employing a multi-technique approach. This guide is intended for researchers and professionals in drug development and quality control, offering robust methodologies and the scientific rationale behind experimental choices.

Introduction

3-Formyl-1H-indazole-6-carboxylic acid ($C_9H_6N_2O_3$, Molecular Weight: 190.16 g/mol) is a heterocyclic compound of significant interest in medicinal chemistry.^[1] Its unique structural features, comprising an indazole core, a formyl group, and a carboxylic acid moiety, make it a versatile building block for the synthesis of various therapeutic agents. Given its role as a critical intermediate, ensuring its chemical integrity is paramount for the successful development of downstream products.

This document details a suite of analytical techniques for the thorough characterization of this molecule. The methods described are designed to provide orthogonal information, thereby creating a self-validating system for quality assessment.

Physicochemical Properties

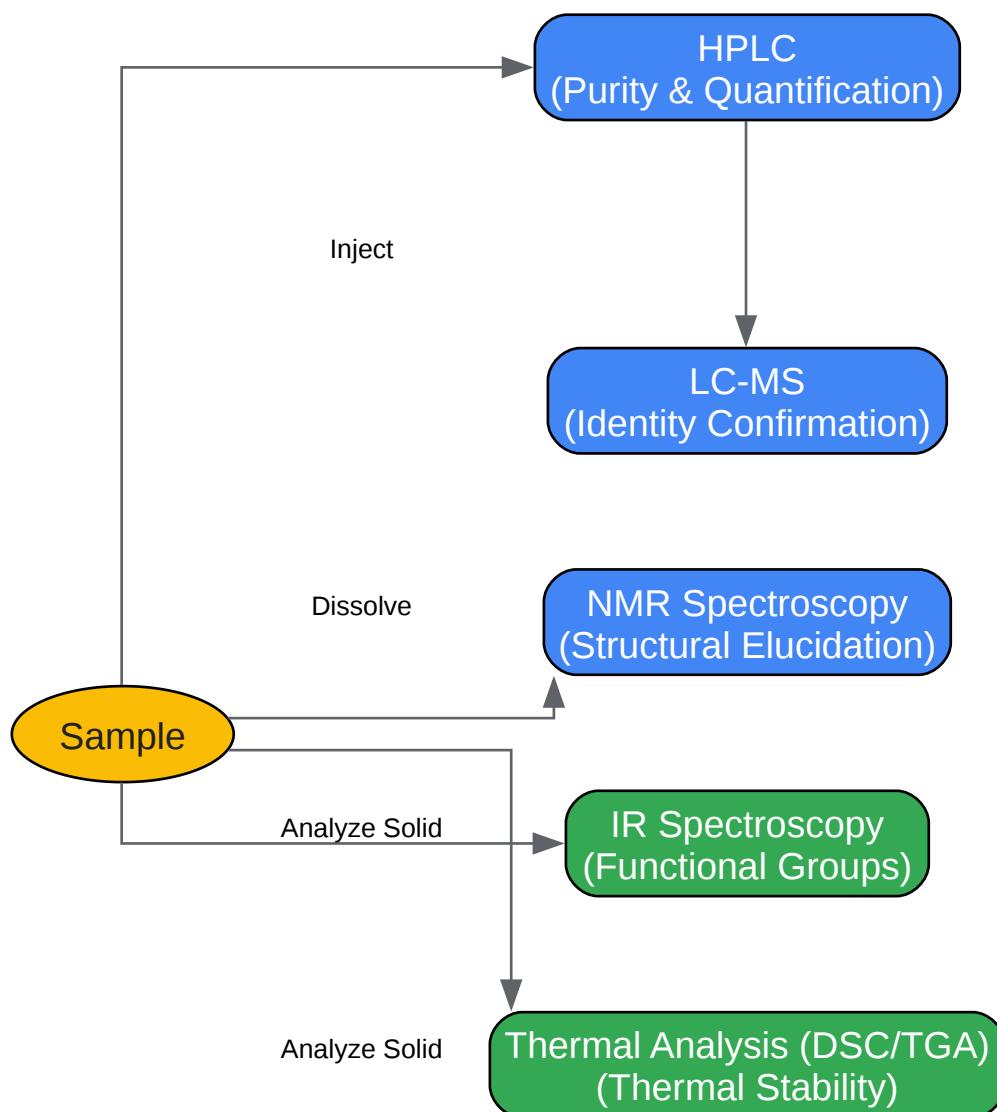
A foundational understanding of the physicochemical properties of **3-Formyl-1H-indazole-6-carboxylic acid** is essential for method development.

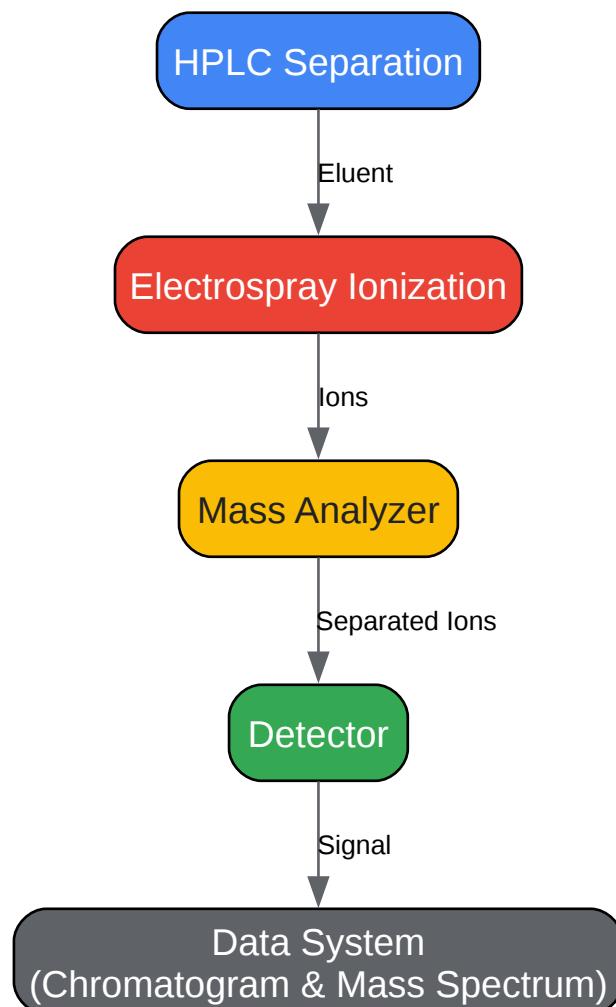
| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 319474-35-6 | [1] [2] |
| Molecular Formula | C ₉ H ₆ N ₂ O ₃ | [1] |
| Molecular Weight | 190.16 g/mol | [1] |
| Appearance | Off-white to yellow crystalline powder (predicted based on analogs) | [3] |
| Storage | Sealed in a dry, room temperature environment is recommended. | [1] |

Note: Experimental values for melting point and solubility are not consistently reported in publicly available literature; therefore, empirical determination is recommended as part of the initial characterization.

Analytical Methodologies

A multi-pronged analytical approach is recommended to ensure a comprehensive characterization of **3-Formyl-1H-indazole-6-carboxylic acid**. The relationship between these techniques is illustrated in the workflow diagram below.





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References

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- 2. 1H-Indazole-6-carboxylic acid, 3-forMyI- | 319474-35-6 [chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]

- To cite this document: BenchChem. [Application Note: Comprehensive Characterization of 3-Formyl-1H-indazole-6-carboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1343050#analytical-methods-for-3-formyl-1h-indazole-6-carboxylic-acid-characterization\]](https://www.benchchem.com/product/b1343050#analytical-methods-for-3-formyl-1h-indazole-6-carboxylic-acid-characterization)

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